

Application Notes and Protocols for Noreugenin

Stock Solution Preparation

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Compound of Interest

Compound Name: Noreugenin

Cat. No.: B191981

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Introduction

Noreugenin is a naturally occurring chromone, a class of organic compounds found in various plants. It is recognized for its potential therapeutic properties, including anti-inflammatory and antioxidant activities. Accurate and consistent preparation of **Noreugenin** stock solutions is critical for obtaining reliable and reproducible results in a wide range of biological and chemical assays. These application notes provide a detailed protocol for the preparation, storage, and handling of **Noreugenin** stock solutions to ensure their stability and efficacy for experimental use.

Physicochemical Properties of Noreugenin

A comprehensive understanding of **Noreugenin**'s physicochemical properties is essential for its effective use in research. Key properties are summarized in the table below.

Property	Value	References
Molecular Formula	C ₁₀ H ₈ O ₄	[1][2]
Molecular Weight	192.17 g/mol	[1][2][3][4]
Appearance	Pale yellow crystalline solid or powder	[5][6]
Solubility	- DMSO: ≥ 250 mg/mL (approx. 1300 mM)	[7][8]
- Ethanol & Methanol: Soluble	[1][5]	
- Water: Limited solubility (< 0.1 mg/mL)	[1][5][8][9]	
Storage (Powder)	-20°C for up to 3 years; 4°C for up to 2 years	[7]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	[7]

Experimental Protocol: Preparation of Noreugenin Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Noreugenin** in dimethyl sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **Noreugenin** powder (Purity ≥ 98%)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer

- Ultrasonic bath (optional, but recommended)
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** Before weighing, ensure the **Noreugenin** powder has equilibrated to room temperature to prevent condensation.
- **Weighing Noreugenin:** Accurately weigh 1.92 mg of **Noreugenin** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add 1.0 mL of high-purity DMSO to the tube containing the **Noreugenin** powder. This will yield a final concentration of 10 mM.
- **Dissolution:**
 - Cap the tube securely and vortex thoroughly for 1-2 minutes.
 - For complete dissolution, sonicate the solution in an ultrasonic bath for 10-15 minutes. Gentle warming to 37°C can also aid dissolution.^{[8][10]}
 - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^[7]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage.^[7]

Recommended Working Concentrations

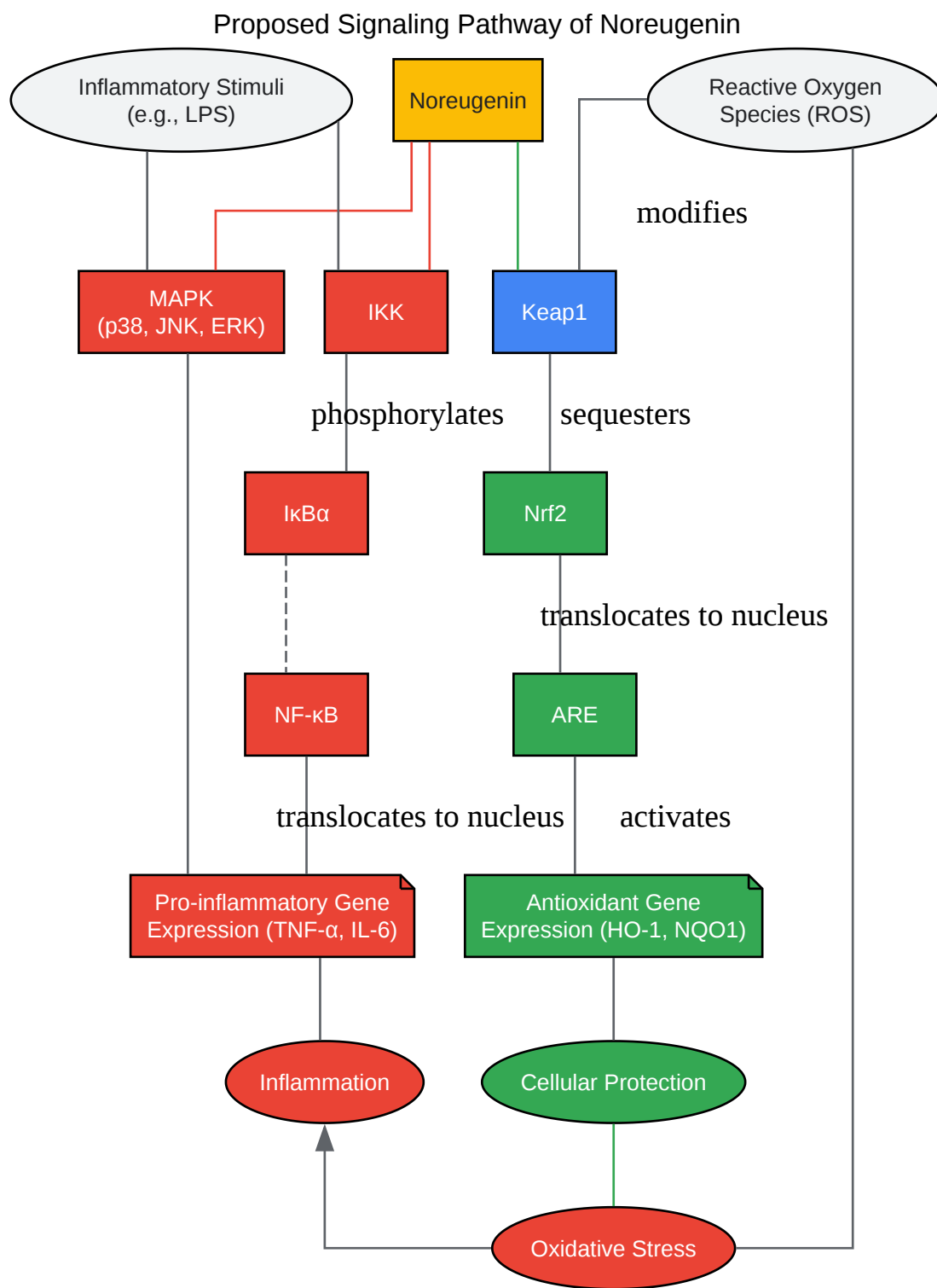
The optimal working concentration of **Noreugenin** will vary depending on the specific cell type and experimental assay. The table below provides a general guideline for starting concentrations based on its known biological activities. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.

Assay Type	Recommended Starting Concentration Range (µM)	Notes
Anti-inflammatory Assays	1 - 50	Effective concentrations for inhibiting inflammatory markers.
Antioxidant Assays	10 - 100	Concentrations typically used to observe radical scavenging activity.
Cytotoxicity Assays	1 - 200	A broad range to determine the cytotoxic threshold. Some cell lines show no significant cytotoxicity at 50 µM.
Signaling Pathway Analysis (e.g., Western Blot)	5 - 50	Concentrations to observe modulation of key signaling proteins.

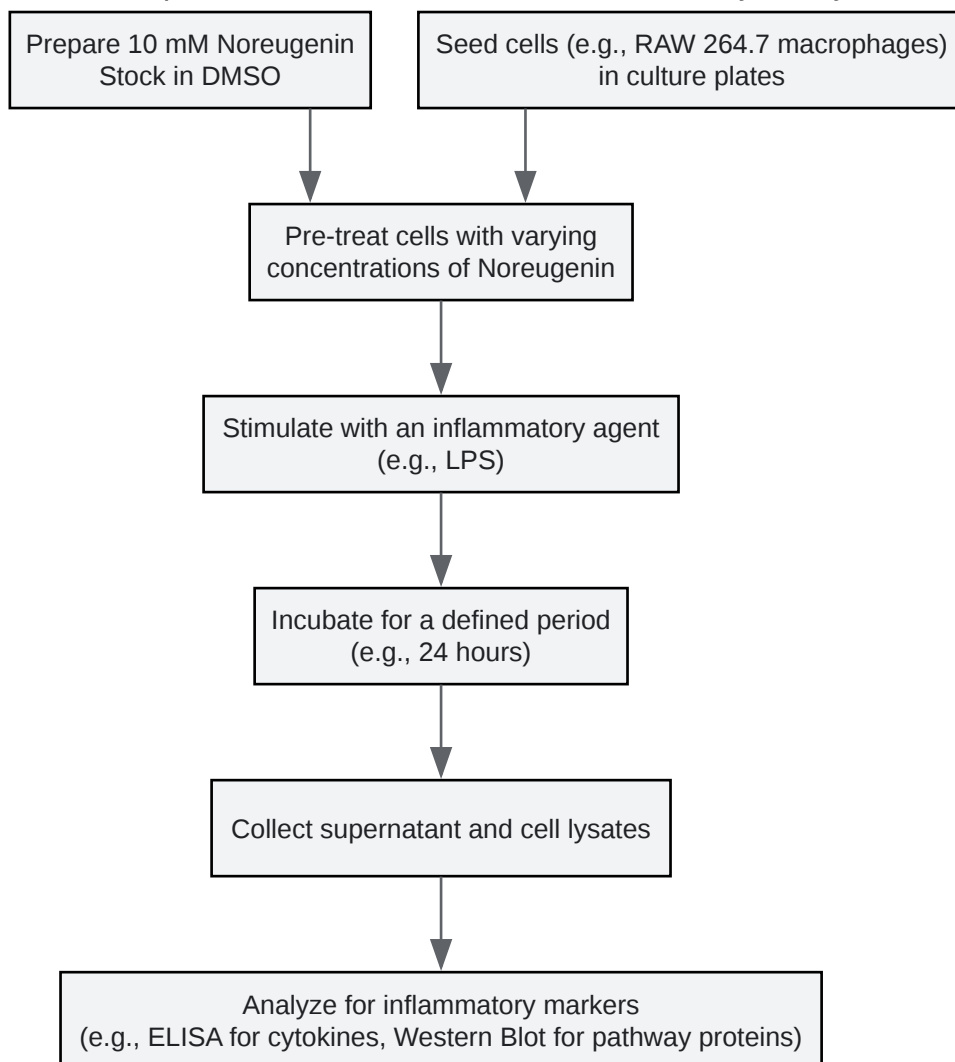
Note: When preparing working solutions from the DMSO stock, ensure the final concentration of DMSO in the cell culture medium is typically below 0.5% (v/v) to avoid solvent-induced cytotoxicity.

Signaling Pathways and Experimental Workflow

Noreugenin's anti-inflammatory and antioxidant effects are mediated through the modulation of key cellular signaling pathways. A simplified representation of the proposed mechanism involves the inhibition of pro-inflammatory pathways such as NF-κB and MAPK, and the activation of the antioxidant Nrf2 pathway.



Experimental Workflow for Anti-inflammatory Assay



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